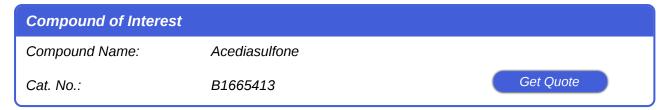


Acediasulfone: Molecular Properties and Identification

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Release

This technical guide provides essential physicochemical data for **Acediasulfone**, an antibiotic compound. The information is intended for researchers, scientists, and professionals engaged in drug development and chemical analysis.

Core Molecular Data

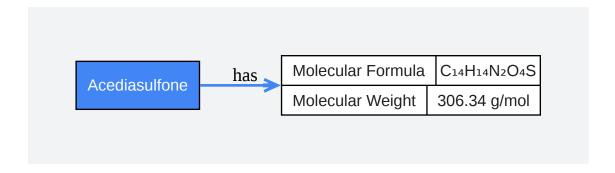
Acediasulfone is chemically identified by its specific molecular formula and weight, which are fundamental parameters for quantitative analysis, formulation, and experimental design.

Parameter	Value
Molecular Formula	C14H14N2O4S[1][2]
Molecular Weight	306.34 g/mol [1][2]
Exact Mass	306.0674 u[2]

Logical Relationship of Key Identifiers

The following diagram illustrates the direct relationship between the compound's common name and its fundamental molecular properties.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. GSRS [precision.fda.gov]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Acediasulfone: Molecular Properties and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665413#acediasulfone-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com